

Essential Safety and Operational Guidance for Handling Bis-PEG4-sulfonic Acid

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Compound of Interest

Compound Name: *Bis-PEG4-sulfonic acid*

Cat. No.: *B1673972*

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Bis-PEG4-sulfonic acid**. The following procedural guidance outlines personal protective equipment (PPE), safe handling protocols, and disposal plans to ensure a safe laboratory environment.

Chemical and Physical Properties

Bis-PEG4-sulfonic acid is a hydrophilic PEG linker containing two sulfonic acid groups.[1] The polyethylene glycol (PEG) chain enhances its solubility in aqueous solutions.[1][2] It is important to note that this chemical is intended for research use only and not for human or veterinary applications.[3]

Property	Data	Source
Molecular Formula	C10H22O10S2	[1]
Molecular Weight	366.4 g/mol	[1]
CAS Number	1807539-08-7	[1]
Purity	>95%	[1]
Appearance	Colorless to light yellow liquid	[4]
Storage Temperature	-20°C	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory exposure when handling **Bis-PEG4-sulfonic acid**.^[5] The recommended PPE for various laboratory operations is summarized below.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Chemical safety goggles or face shield	Goggles should be tight-fitting to protect against splashes. A face shield is recommended when handling larger quantities. ^{[6][7]}
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and dispose of them properly after handling. ^{[5][8]}
Body	Lab coat or chemical protective clothing	A lab coat should be worn to protect against minor splashes. For larger quantities, a chemical-resistant apron or suit is advised. ^{[5][8]}
Respiratory	Vapor respirator	Use in a well-ventilated area, preferably a chemical fume hood. If engineering controls are insufficient, an approved respirator is necessary. ^{[6][9][10]}
Feet	Closed-toe shoes	Shoes should be made of a material that resists chemical penetration. ^[5]

Operational and Handling Plan

Adherence to a strict protocol is required to minimize exposure and prevent accidents.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.[\[11\]](#)
- The recommended long-term storage temperature is -20°C.[\[1\]](#)[\[4\]](#)
- This substance is hygroscopic; protect it from moisture.[\[6\]](#)
- Store away from incompatible materials such as strong acids and oxidizing agents.[\[6\]](#)

Handling Procedures

- Handle in accordance with good industrial hygiene and safety practices.[\[6\]](#)
- Ensure adequate ventilation, preferably within a chemical fume hood.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or spray mist.[\[6\]](#)
- Do not ingest.[\[6\]](#)
- When using, do not eat, drink, or smoke.[\[11\]](#)

First Aid Measures

- General Advice: Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Immediate medical attention is required.[\[6\]](#)[\[12\]](#)

- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. Remove all contaminated clothing and shoes. Immediate medical attention is required.[6]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6][12]

Spill and Disposal Plan

Accidental Release Measures

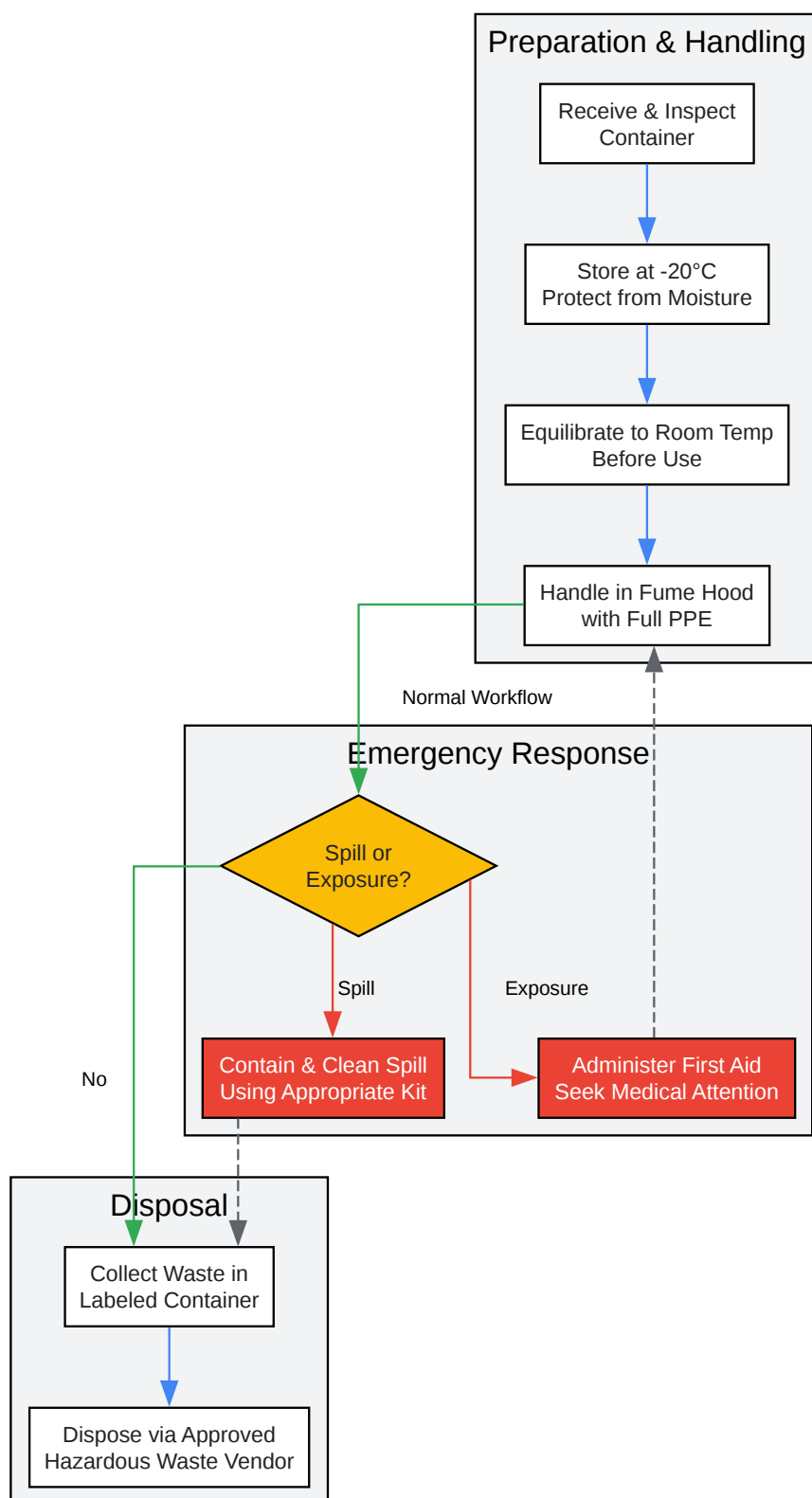
- Ensure adequate ventilation and wear appropriate PPE.[9]
- Prevent further leakage or spillage if it is safe to do so.[6]
- For liquid spills, absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- For solid spills, sweep up and shovel into suitable containers for disposal.[12] Avoid dust formation.[10]
- Do not allow the material to contaminate the ground water system.[12]

Waste Disposal

- Dispose of all contents, containers, and contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste.[6][8]
- The generation of waste should be avoided or minimized wherever possible.[9]
- Empty containers or liners may retain some product residues and should be treated as hazardous waste.[9]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Bis-PEG4-sulfonic acid** from receipt to disposal.



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Caption: Workflow for the safe handling of **Bis-PEG4-sulfonic acid**.

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